

# Essential Safety and Logistical Information for Handling AZD1940

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## Compound of Interest

Compound Name: AZD1940

Cat. No.: B1665937

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Disclaimer: A specific Safety Data Sheet (SDS) for **AZD1940** is not publicly available. This guidance is based on general best practices for handling potent pharmaceutical compounds and investigational drugs. Researchers must conduct a site-specific and activity-specific risk assessment before handling **AZD1940** and consult with their institution's Environmental Health and Safety (EHS) department.

**AZD1940** is an investigational, peripherally selective cannabinoid agonist that binds with high affinity to both CB1 and CB2 receptors.[1] While developed for neuropathic pain, it produced central nervous system-related side effects in human clinical trials.[1] Observed adverse events in clinical settings included postural dizziness, nausea, hypotension, and headache.[2] Due to its potent biological activity and the absence of a comprehensive public safety profile, **AZD1940** should be handled as a potent compound with appropriate containment and personal protective equipment.

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical for minimizing exposure. The level of PPE should be determined by a risk assessment that considers the quantity of the compound being handled, its physical form (e.g., solid powder, solution), and the specific laboratory procedure.

Table 1: Recommended Personal Protective Equipment for Handling **AZD1940**

Activity	Engineering Control	Gloves	Eye/Face Protection	Lab Coat/Gown	Respiratory Protection
Weighing and Dispensing (Solid Form)	Chemical Fume Hood or Glove Box	Double Nitrile Gloves	Safety Goggles and Face Shield	Disposable Gown with Cuffs	N95 Respirator or higher (e.g., PAPR)
Solution Preparation	Chemical Fume Hood	Nitrile Gloves	Safety Goggles	Standard Lab Coat	As needed based on risk assessment
In-vitro/In-vivo Dosing	Biosafety Cabinet or Ventilated Enclosure	Nitrile Gloves	Safety Glasses with Side Shields	Standard Lab Coat	As needed based on risk assessment

General guidance on PPE for handling hazardous drugs recommends items such as gowns, face masks, gloves, and hair covers.[3] For potent compounds, it is crucial to use PPE made of proven resistant materials.[4]

## Operational Plan: Handling Procedures

A step-by-step procedural approach is essential to ensure safety.

Experimental Protocol: Preparation of a 10 mM Stock Solution of **AZD1940** in DMSO

- Preparation:
  - Designate a specific work area within a certified chemical fume hood for handling **AZD1940**.
  - Assemble all necessary equipment and materials, including an analytical balance, weighing paper, spatula, vials, and solvent (DMSO).
  - Prepare a spill kit appropriate for the chemicals being used.
- Donning PPE:

- Put on a disposable gown, ensuring complete coverage.
- Don an N95 respirator or a powered air-purifying respirator (PAPR).
- Put on safety goggles and a face shield.
- Don two pairs of nitrile gloves, ensuring the outer gloves overlap the cuffs of the gown.
- Weighing and Dissolving:
  - Carefully weigh the desired amount of **AZD1940** powder on an analytical balance inside the fume hood.
  - Transfer the powder to an appropriate vial.
  - Add the calculated volume of DMSO to the vial to achieve a 10 mM concentration.
  - Securely cap the vial and vortex or sonicate until the compound is fully dissolved.
- Labeling and Storage:
  - Clearly label the vial with the compound name, concentration, solvent, date of preparation, and appropriate hazard warnings.
  - Store the stock solution according to the supplier's recommendations (e.g., at -20°C or -80°C).
- Decontamination and Doffing PPE:
  - Wipe down the work surface in the fume hood with an appropriate cleaning agent.
  - Carefully remove and dispose of all contaminated disposable materials in a designated hazardous waste container.
  - Remove PPE in the reverse order of donning, being careful to avoid self-contamination.
  - Wash hands thoroughly with soap and water after removing all PPE.

## Disposal Plan

All materials contaminated with **AZD1940**, including unused compounds, empty vials, and disposable PPE, must be disposed of as hazardous waste.

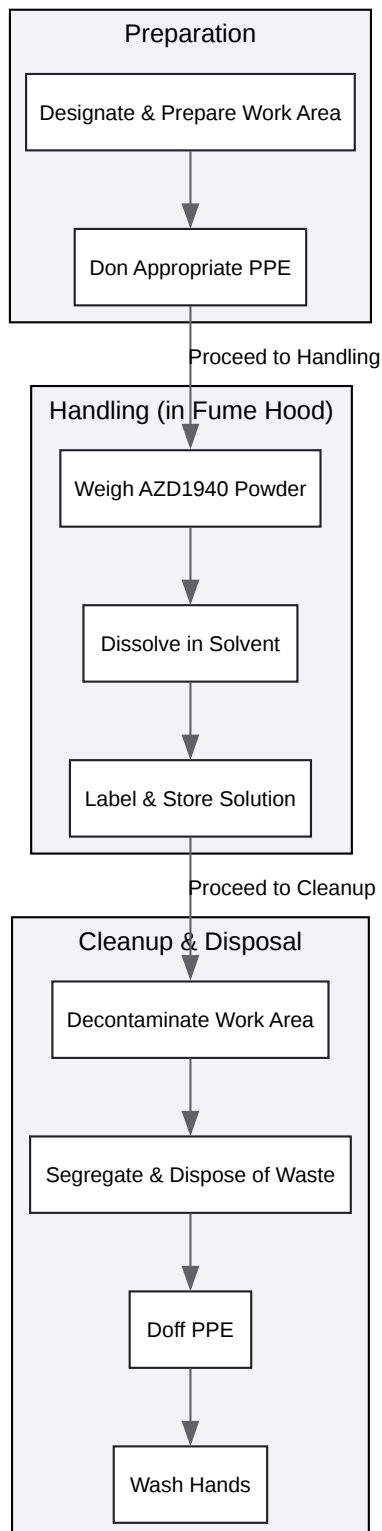
Table 2: Disposal Guidelines for **AZD1940** and Contaminated Materials

Waste Type	Disposal Procedure
Unused/Expired AZD1940	Collect in a clearly labeled, sealed container. Dispose of through a certified hazardous waste vendor. Do not dispose of down the drain or in regular trash.
Contaminated Labware (e.g., vials, pipette tips)	Collect in a designated, puncture-resistant, and sealed hazardous waste container.
Contaminated PPE (e.g., gloves, gown)	Place in a sealed bag or container labeled as hazardous waste.
Aqueous Waste (from cleaning)	Collect in a sealed, labeled container. Do not mix with other waste streams unless compatibility is confirmed.

Investigational drugs must be destroyed in accordance with institutional guidelines and relevant regulations, often involving incineration by a licensed facility.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

## Visualizations

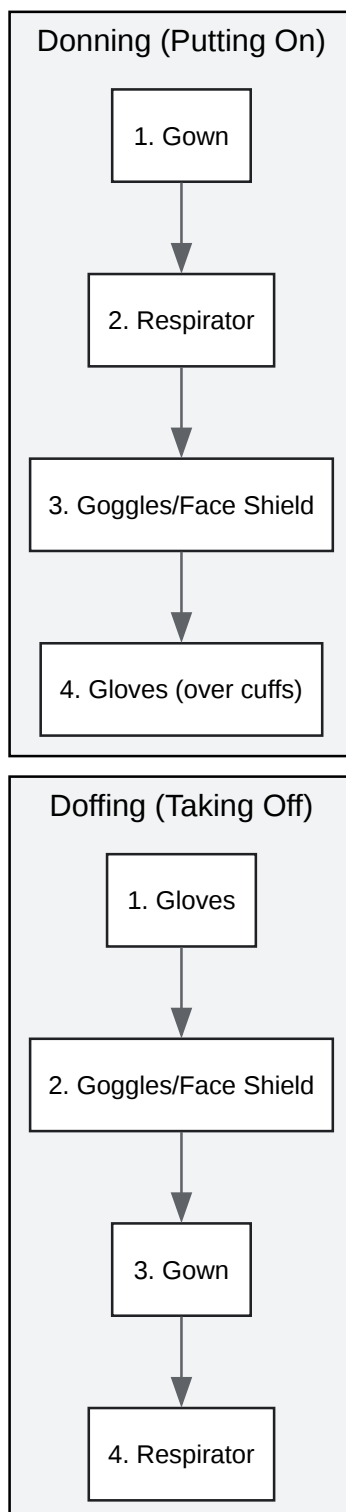
## Workflow for Safe Handling of AZD1940



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Caption: Workflow for the safe handling of **AZD1940** in a laboratory setting.

## PPE Donning and Doffing Sequence



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Caption: Recommended sequence for putting on and taking off personal protective equipment.

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## References

- 1. AZD-1940 - Wikipedia [en.wikipedia.org]
- 2. Evaluation of the analgesic efficacy of AZD1940, a novel cannabinoid agonist, on post-operative pain after lower third molar surgical removal - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. 8 Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]
- 4. gerpac.eu [gerpac.eu]
- 5. medicalcenter.virginia.edu [medicalcenter.virginia.edu]
- 6. pharmacyservices.utah.edu [pharmacyservices.utah.edu]
- 7. stanfordhealthcare.org [stanfordhealthcare.org]
- 8. Guidance for Disposal of Drugs Used in Clinical Research | Research | WashU [research.washu.edu]
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